

3',4'-Difluoropropiophenone: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: **3',4'-Difluoropropiophenone**

Cat. No.: **B1297824**

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This document provides a comprehensive overview of the safety protocols and handling procedures for **3',4'-Difluoropropiophenone**. Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical compound. The information herein is compiled from various safety data sheets (SDS) for **3',4'-Difluoropropiophenone** and structurally related compounds.

Hazard Identification and Classification

3',4'-Difluoropropiophenone is classified as a hazardous substance. It is harmful if swallowed and causes irritation to the skin, eyes, and respiratory system.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) All personnel must be thoroughly trained on these risks before handling the chemical.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Hazard Pictogram: GHS07 (Exclamation Mark)[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties of **3',4'-Difluoropropiophenone**

Property	Value
Chemical Formula	C ₉ H ₈ F ₂ O[5]
Molecular Weight	170.16 g/mol [4][5]
Appearance	White to off-white solid[4]
Boiling Point	65 °C at 1.8 mmHg[4]
Density	~1.166 g/cm ³ [4]
Flash Point	64-65°C / 1.8mm[4]
CAS Number	23384-72-7[4][5]

Exposure Controls and Personal Protective Equipment (PPE)

Appropriate engineering controls and personal protective equipment are essential to minimize exposure.

- Engineering Controls: Always handle **3',4'-Difluoropropiophenone** in a well-ventilated area, preferably within a certified chemical fume hood.[1][2][3] Emergency eyewash stations and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[1][3]
- Personal Protective Equipment (PPE): The selection of PPE is based on the potential for exposure. The following table outlines the recommended equipment.

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).[1][6] Gloves must be inspected prior to use and changed immediately upon contamination.	To prevent skin contact and irritation.[1][2][6]
Eye/Face Protection	Chemical safety goggles and/or a full-face shield.[1][2][7]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Skin and Body Protection	A flame-retardant lab coat, chemical-resistant apron, and closed-toe shoes.[1][2][6][8]	Prevents skin contact and protects against potential splashes.[8]
Respiratory Protection	If a fume hood is unavailable or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.[1][2][3]	Protects against inhalation, which may cause respiratory irritation.[1][2][3]

Safe Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of the chemical and ensuring laboratory safety.

- Handling: Avoid all personal contact, including the inhalation of dust or vapors.[2][3] Do not eat, drink, or smoke in areas where the chemical is handled.[1][2] Wash hands thoroughly after handling.[1][2] Keep containers securely sealed when not in use.[2]
- Storage: Store in a cool, dry, and well-ventilated place.[1][6] Keep the container tightly closed and store it away from incompatible materials such as strong oxidizing agents.[1][2]

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. Always show the safety data sheet to the attending medical professional.[6]

- Inhalation: Move the person to fresh air.[1][3][6] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[1][3][9]
- Skin Contact: Immediately remove contaminated clothing.[9] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][3] Seek medical attention if irritation occurs or persists.[1][2][9]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally.[1][3][6] Remove contact lenses if present and easy to do.[1][2] Seek immediate medical attention.[1][2][3]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water.[1][3] If the person is conscious, give them a glass of water to drink.[2] Never give anything by mouth to an unconscious person.[1] Seek immediate medical attention.[1][3][9]

Fire-Fighting and Accidental Release Measures

- Fire-Fighting:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3][10]

- Specific Hazards: Thermal decomposition may produce hazardous combustion products, including carbon oxides and hydrogen fluoride.[1][10] Containers may burn, though the substance is not considered a significant fire risk.[2]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[3][10]
- Accidental Release:
 - Personal Precautions: Evacuate unnecessary personnel from the area.[1] Ensure adequate ventilation.[6] Wear the appropriate personal protective equipment as outlined in Section 3.[1][6] Avoid breathing dust or vapors.[2][6]
 - Environmental Precautions: Prevent the substance from entering drains or waterways.[1][2][6]
 - Cleanup Methods: For minor spills, sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, sealed container for disposal.[2][3][10] For major spills, alert emergency services.[2] Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[8]

Experimental Protocol: Weighing and Preparing a Solution

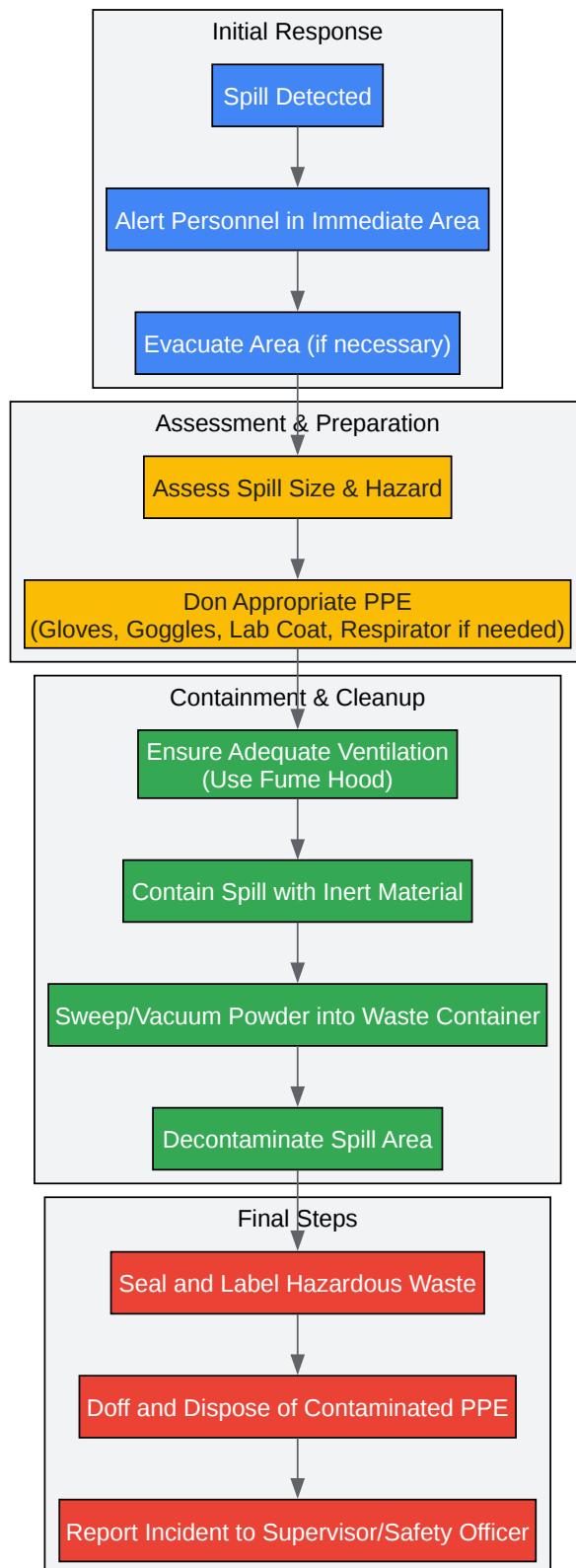
This protocol outlines the standard procedure for safely weighing **3',4'-Difluoropropiophenone** and preparing a solution in a research laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Confirm that an emergency eyewash station and safety shower are accessible.
 - Don all required PPE: a lab coat, chemical safety goggles, and nitrile gloves.
 - Place a calibrated analytical balance inside the fume hood.

- Prepare all necessary glassware (e.g., beaker, graduated cylinder) and the chosen solvent.
- Procedure:
 - Retrieve the **3',4'-Difluoropropiophenone** container from its storage location.
 - Inside the fume hood, carefully open the container.
 - Using a clean spatula, transfer the desired amount of the solid onto a weigh boat on the balance.
 - Once the desired mass is obtained, securely close the primary container and place it to the side.
 - Carefully transfer the weighed solid into the designated beaker.
 - Slowly add the measured volume of the appropriate solvent to the beaker to dissolve the solid.
 - Use a magnetic stirrer if necessary to aid dissolution.
- Cleanup and Waste Disposal:
 - Dispose of the weigh boat and any contaminated consumables (e.g., paper towels, disposable spatulas) in a designated solid hazardous waste container.
 - If gloves are contaminated, remove them using the proper technique and dispose of them in the hazardous waste stream. Don a new pair of gloves.
 - Wipe down the spatula, the balance, and the work surface within the fume hood with an appropriate solvent and then soap and water.
 - All waste containing **3',4'-Difluoropropiophenone** must be treated as hazardous waste and disposed of in sealed, properly labeled containers according to institutional and local regulations.[8]

Visualization of Emergency Workflow

The following diagram illustrates the logical steps for responding to an accidental spill of **3',4'-Difluoropropiophenone**.



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Caption: Workflow for handling a **3',4'-Difluoropropiophenone** spill.

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